

Operational Guide: Safe Handling and Disposal of 2-Bromo-6-methylnicotinaldehyde

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Compound of Interest

Compound Name: 2-Bromo-6-methylnicotinaldehyde

Cat. No.: B1284441

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This document provides essential safety protocols and operational guidance for researchers, scientists, and drug development professionals handling **2-Bromo-6-methylnicotinaldehyde** (CAS No. 853179-74-5). The following procedures are synthesized from best practices in chemical safety and data on structurally similar compounds to ensure a high margin of safety in the laboratory environment.

Hazard Analysis: Understanding the Compound

While a comprehensive, officially harmonized GHS classification for **2-Bromo-6-methylnicotinaldehyde** is not universally available, its structure—a brominated pyridine ring with an aldehyde group—necessitates that it be handled with significant care. Data for closely related isomers and the GHS07 pictogram suggest the compound should be treated as potentially hazardous.^{[1][2]}

The primary risks are associated with its potential to be an irritant and acutely toxic. The presence of the bromine atom and the reactive aldehyde functional group indicates that the substance may be harmful if it comes into contact with the skin, is ingested, or is inhaled.^[3] Based on analysis of similar compounds, the following hazards should be assumed^{[1][4]}:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[1]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.^{[1][4]}
- Serious Eye Damage/Irritation (Category 2A): Causes serious eye irritation.^{[1][4]}

- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[4\]](#)

| Anticipated Hazard Classification | GHS Pictogram | Signal Word |
|------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------|-------------|
| Acute Toxicity (Oral, Dermal, Inhalation); Skin Irritation; Eye Irritation; Respiratory Irritation. [1] [4] | GHS07: Exclamation Mark [2] | Warning |

Personal Protective Equipment (PPE): Your First Line of Defense

A multi-layered PPE strategy is mandatory to prevent exposure. The selection of specific equipment is directly correlated to the anticipated hazards of irritation and toxicity.

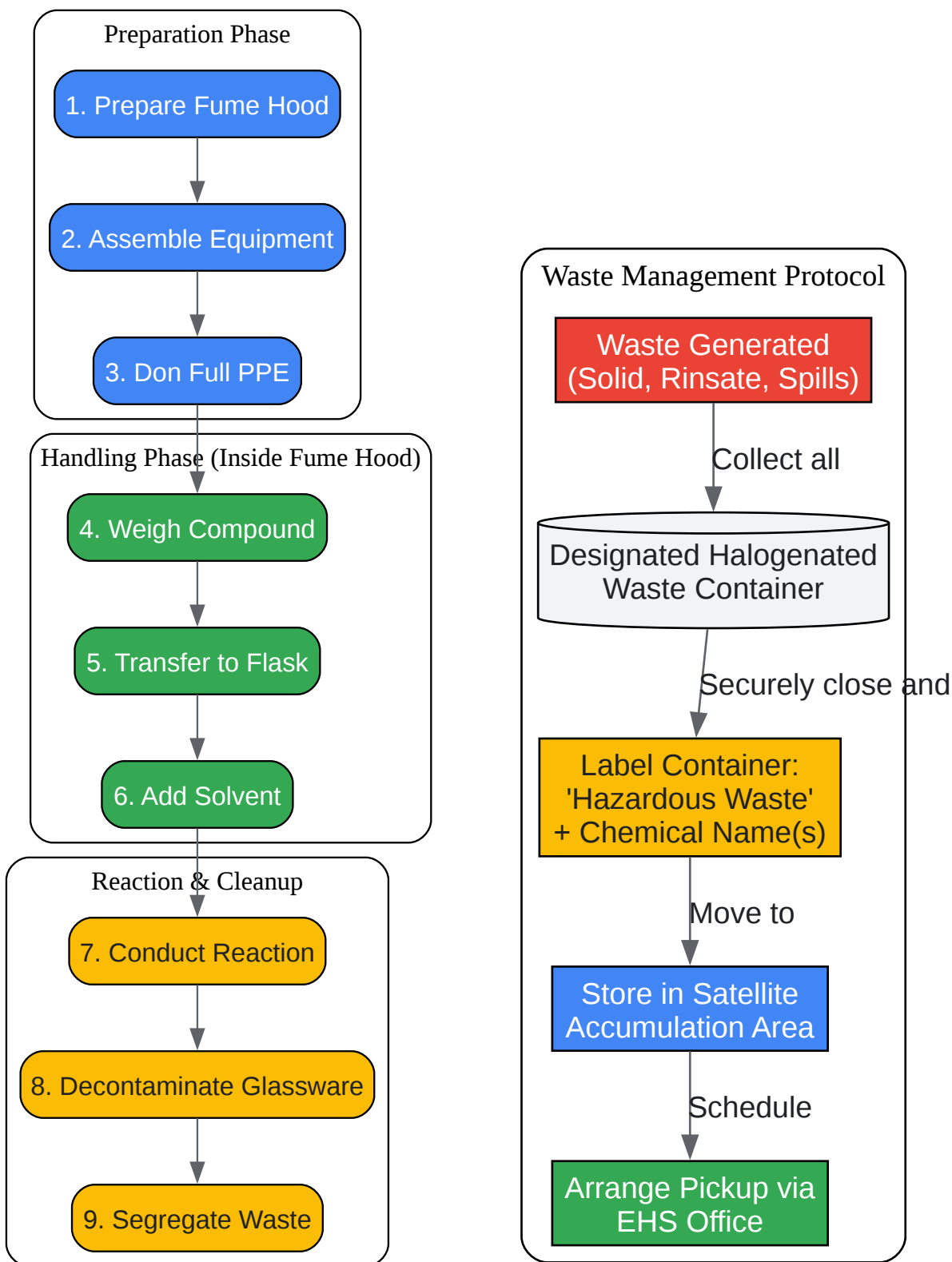
| PPE Category | Required Equipment & Rationale |
|------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye & Face Protection | Chemical safety goggles with side shields and a face shield. Standard safety glasses are insufficient. The aldehyde functional group suggests a high potential for severe eye irritation. Goggles provide a seal against vapors and dust, while the face shield protects against splashes during transfer or reaction quenching. [3][5] |
| Hand Protection | Chemically resistant gloves (e.g., Nitrile or Neoprene). Always check the manufacturer's glove compatibility chart. Given the risk of skin irritation and potential for absorption, gloves are critical. For prolonged tasks or higher splash risk, consider double-gloving.[3][6] |
| Body Protection | Flame-retardant laboratory coat and a chemically resistant apron. The lab coat provides a primary barrier. An apron should be worn over the coat during weighing, transfers, or any procedure with a heightened risk of splashes.[3] |
| Respiratory Protection | Work exclusively within a certified chemical fume hood. This is the most critical engineering control to prevent inhalation of dust particles or vapors, which may cause respiratory tract irritation.[3][4] If work outside a hood is unavoidable, a NIOSH-approved respirator with an organic vapor cartridge is required, and personnel must be enrolled in a respiratory protection program.[4][7] |

Operational Workflow: From Weighing to Reaction

Adherence to a strict, step-by-step protocol is essential for minimizing exposure and ensuring procedural integrity. This workflow is designed to be a self-validating system, where each step

logically follows the last to maintain containment.

Workflow Diagram



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Caption: Protocol for the segregation and disposal of halogenated chemical waste.

Disposal Procedure

- Segregation: Halogenated organic waste must be collected separately from non-halogenated waste. [8][9] This includes the pure compound, any solutions, and all solvent rinses from contaminated glassware.
- Container: Use a designated, properly labeled, and leak-proof container for halogenated waste. The container must be compatible with the chemical and kept closed except when adding waste. [6][10]
- 3. Labeling: The container must be clearly labeled with the words "Hazardous Waste" and the full chemical names of all contents. [8]
- 4. Disposal: Follow your institution's specific procedures for hazardous waste disposal, which typically involves arranging for pickup through the Environmental Health and Safety (EHS) office. [8] Do not dispose of this chemical down the drain or by evaporation. [6]

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